

Ketorolac-d5: A Comprehensive Technical Guide to its Analysis and Specifications

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Compound of Interest

Compound Name: Ketorolac-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the certificate of analysis and specifications for **Ketorolac-d5**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Ketorolac. Utilized as an internal standard in pharmacokinetic and metabolic studies, the quality and purity of **Ketorolac-d5** are paramount for accurate analytical results. This document outlines the key specifications, analytical methodologies for characterization, and a typical quality control workflow.

Ketorolac-d5: Specifications

Ketorolac-d5 is synthesized to be a stable, isotopically labeled internal standard for use in mass spectrometry-based quantification of Ketorolac.^{[1][2][3]} The following tables summarize the typical physical and chemical specifications for high-quality **Ketorolac-d5**.

Table 1: General Specifications

Parameter	Specification
Chemical Name	5-(benzoyl-d5)-2,3-dihydro-1H-pyrrolizine-1-carboxylic acid
Synonyms	(±)-5-Benzoyl-d5-2,3-dihydro-1H-pyrrolizine-1-carboxylic Acid; (±)-Ketorolac-d5
CAS Number	1215767-66-0[2][4]
Molecular Formula	C ₁₅ H ₈ D ₅ NO ₃ [1][2][4]
Molecular Weight	260.30 g/mol [1][2][4]
Appearance	Solid[4]
Solubility	Slightly soluble in Chloroform and Methanol[2][3]

Table 2: Quality and Purity Specifications

Parameter	Specification	Method
Chemical Purity (HPLC)	≥98%	HPLC-UV
Isotopic Purity	≥99% deuterated forms (d1-d5)	Mass Spectrometry
Isotopic Enrichment	Report Value	Mass Spectrometry
Identity	Conforms to structure	¹ H-NMR, Mass Spectrometry
Residual Solvents	To be reported	GC-HS
Impurities	To be reported	HPLC, LC-MS

Experimental Protocols

The following sections detail the methodologies used to assess the quality and purity of Ketorolac-d5.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of **Ketorolac-d5** and to identify and quantify any non-deuterated Ketorolac or other related impurities. The parameters are based on established methods for Ketorolac Tromethamine, which can be adapted for **Ketorolac-d5**.
[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C8 or C18 reversed-phase column (e.g., 4.6 mm x 25 cm, 5 µm particle size).[\[8\]](#)
- Mobile Phase: A mixture of a buffered aqueous phase (e.g., 0.05 M ammonium phosphate buffer, pH 3.0) and an organic modifier (e.g., a mixture of methanol and tetrahydrofuran).[\[5\]](#)
- Flow Rate: Typically 1.0 - 1.5 mL/min.[\[5\]](#)
- Column Temperature: 40°C.[\[5\]](#)
- Detection: UV at 313 nm.
- Sample Preparation: A solution of **Ketorolac-d5** is prepared in a suitable diluent (e.g., a mixture of water and tetrahydrofuran) at a concentration of approximately 0.4 mg/mL.[\[7\]](#)
- Procedure: The sample solution is injected into the HPLC system and the chromatogram is recorded. The area of the **Ketorolac-d5** peak is compared to the total area of all peaks to calculate the chemical purity.

Mass Spectrometry for Isotopic Purity and Enrichment

High-resolution mass spectrometry (HRMS) is employed to confirm the molecular weight and determine the isotopic purity and enrichment of **Ketorolac-d5**.[\[9\]](#)

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Procedure: A dilute solution of **Ketorolac-d5** is infused into the mass spectrometer. The mass spectrum is acquired in full scan mode.

- Data Analysis:
 - Identity Confirmation: The exact mass of the molecular ion ($[M+H]^+$ or $[M-H]^-$) is measured and compared to the theoretical exact mass of $C_{15}H_8D_5NO_3$.
 - Isotopic Purity Calculation: The relative intensities of the ion peaks corresponding to the deuterated species (d1 to d5) are measured. The isotopic purity is typically reported as the percentage of the sum of deuterated species relative to all Ketorolac species (including unlabeled).
 - Isotopic Enrichment Calculation: The isotopic enrichment is calculated based on the relative abundance of each isotopologue (d0, d1, d2, d3, d4, d5). The calculation involves correcting for the natural abundance of isotopes.^{[10][11][12]} The enrichment at each deuterium position is assumed to be the same.

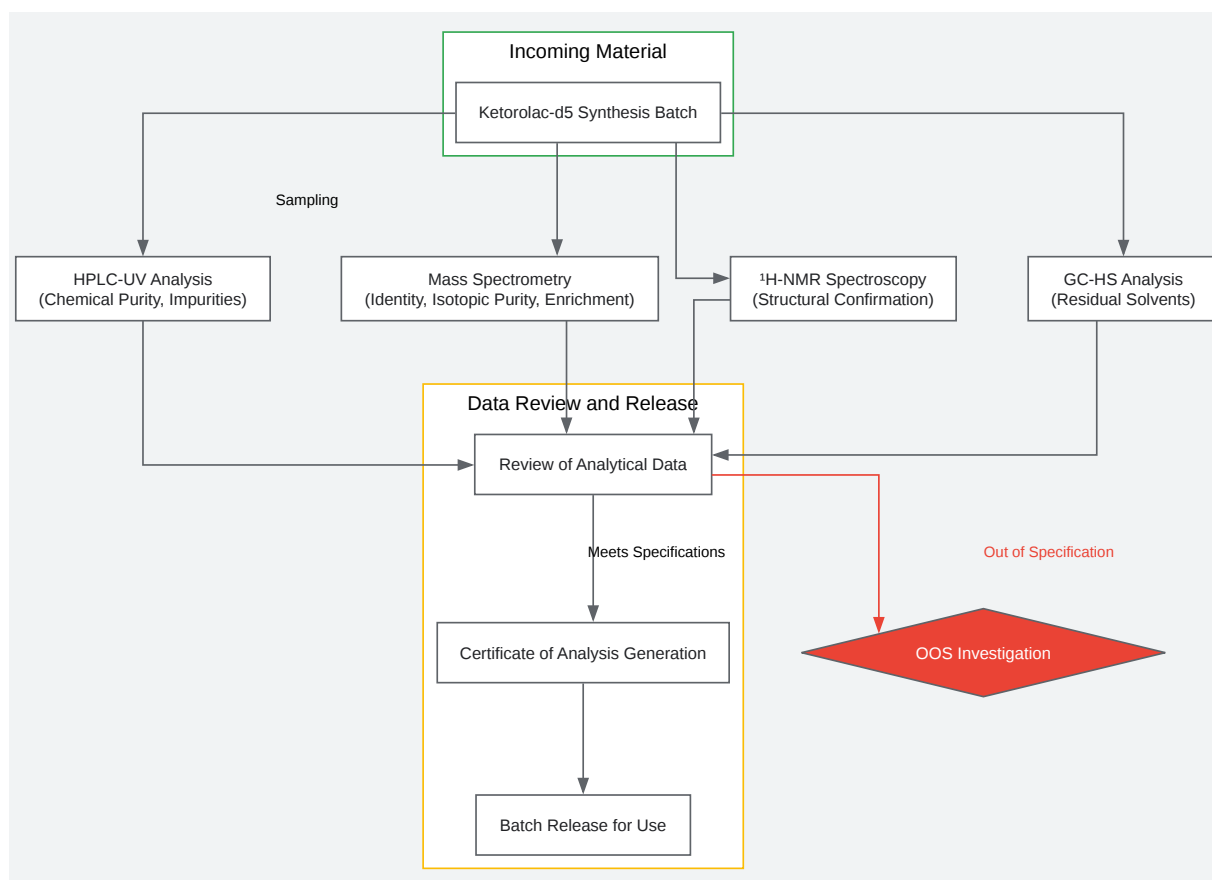
Nuclear Magnetic Resonance (1H -NMR) Spectroscopy for Structural Confirmation

1H -NMR spectroscopy is used to confirm the chemical structure of **Ketorolac-d5** and to ensure that deuteration has occurred at the expected positions (on the benzoyl group).

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A suitable deuterated solvent, such as Chloroform-d ($CDCl_3$) or DMSO-d₆.
- Procedure: A small amount of the **Ketorolac-d5** sample is dissolved in the deuterated solvent, and the 1H -NMR spectrum is acquired.
- Data Analysis: The spectrum is compared to the known 1H -NMR spectrum of unlabeled Ketorolac. The absence or significant reduction in the intensity of the signals corresponding to the protons on the benzoyl ring confirms successful deuteration. The remaining signals should correspond to the protons on the pyrrolizine-carboxylic acid portion of the molecule.

Quality Control Workflow

The following diagram illustrates the logical workflow for the quality control and release of a batch of **Ketorolac-d5**.

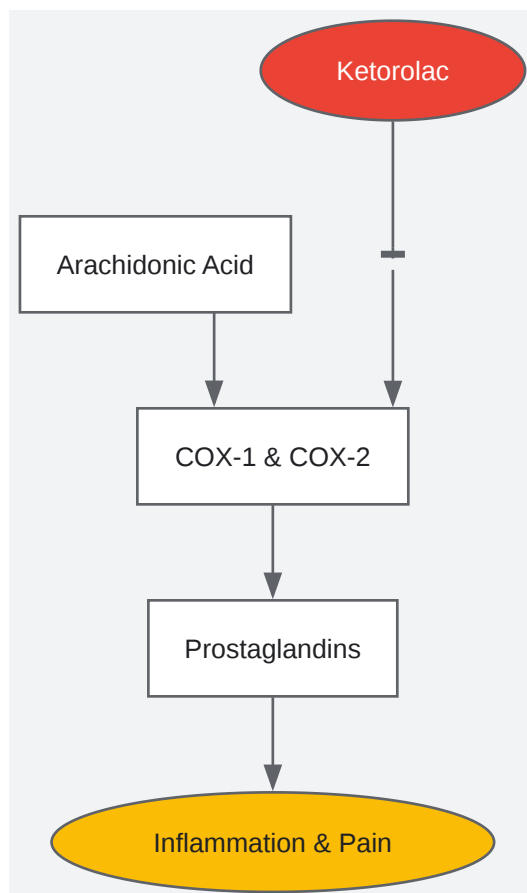


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Caption: Quality control workflow for **Ketorolac-d5**.

Signaling Pathway (Mechanism of Action)

While **Ketorolac-d5** is primarily used as an analytical standard, its unlabeled counterpart, Ketorolac, is a non-selective inhibitor of cyclooxygenase (COX) enzymes, COX-1 and COX-2. This inhibition prevents the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation and pain.



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Caption: Ketorolac's inhibition of the COX pathway.

This technical guide provides a comprehensive overview of the critical quality attributes and analytical methodologies associated with **Ketorolac-d5**. For researchers and drug development professionals, a thorough understanding of these parameters is essential for ensuring the reliability and accuracy of experimental data.

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References

- 1. bdg.co.nz [bdg.co.nz]
- 2. caymanchem.com [caymanchem.com]
- 3. Ketorolac-d5 | CAS 1215767-66-0 | Cayman Chemical | Biomol.com [biomol.com]
- 4. Ketorolac-d5 | CymitQuimica [cymitquimica.com]
- 5. pharmacopeia.cn [pharmacopeia.cn]
- 6. ftp.uspbpep.com [ftp.uspbpep.com]
- 7. pharmacopeia.cn [pharmacopeia.cn]
- 8. uspnf.com [uspnf.com]
- 9. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 10. Enrichment  Cambridge Isotope Laboratories, Inc. [isotope.com]
- 11. isotope.com [isotope.com]
- 12. ukisotope.com [ukisotope.com]
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